

# Technical Support Center: 3-Amino-2-methylbenzoic Acid (CAS: 52130-17-3)

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## Compound of Interest

Compound Name: 3-Amino-2-methylbenzoic acid

Cat. No.: B181732

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Prepared by the Senior Application Scientist Team

Welcome to the technical support guide for **3-Amino-2-methylbenzoic acid**. This document is intended for researchers, scientists, and drug development professionals. Its purpose is to provide in-depth safety information, practical handling protocols, and troubleshooting advice to ensure safe and effective experimentation.

## Quick Reference: Core Safety Data

This table summarizes the critical safety information derived from the Globally Harmonized System (GHS) classification. Always consult the full Safety Data Sheet (SDS) before commencing work.

Parameter	Information	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to cream to pale brown or pink crystals or powder.	<a href="#">[4]</a>
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	<a href="#">[5]</a>

## Frequently Asked Questions (FAQs)

Here we address common questions regarding the safe handling, storage, and properties of **3-Amino-2-methylbenzoic acid**.

**Q1:** What are the primary hazards I should be aware of when working with this compound?

**A1:** The primary hazards are irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#) The compound is classified under GHS as Skin Irritation Category 2, Eye Irritation Category 2, and Specific Target Organ Toxicity (Single Exposure) Category 3 for respiratory irritation.[\[2\]](#)[\[3\]](#) Direct contact with the powder or dust can lead to redness and discomfort. Inhalation of dust may cause coughing and irritation of the nasal passages and throat.

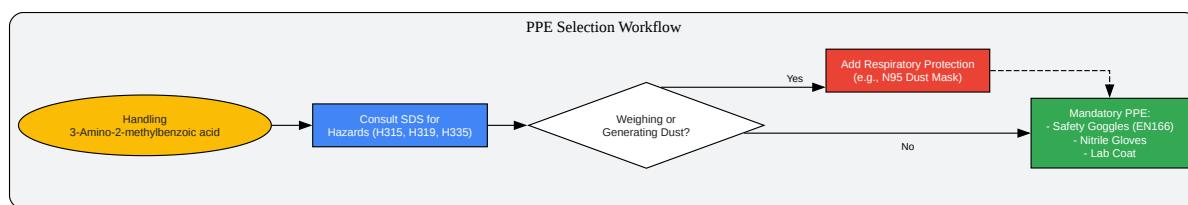
- **Causality Insight:** The acidic nature of the carboxylic group and the reactivity of the amino group on the benzene ring contribute to its irritant properties. These functional groups can interact with proteins and lipids in tissues, leading to an inflammatory response.

**Q2:** What Personal Protective Equipment (PPE) is mandatory for handling this chemical?

**A2:** A risk assessment should guide all PPE selection. However, based on the known hazards, the following are required:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Nitrile or neoprene gloves are generally suitable. A lab coat is mandatory.
- Respiratory Protection: If there is a risk of inhaling dust, such as when weighing or transferring powder, use a NIOSH/MSHA-approved respirator (e.g., an N95 dust mask). All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

The following workflow illustrates the decision-making process for PPE selection.



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*PPE selection process for handling the compound.*

Q3: What are the recommended storage conditions for this compound to ensure its stability?

A3: To ensure chemical stability, store **3-Amino-2-methylbenzoic acid** in a tightly closed container in a dry, cool, and well-ventilated area.[5] It is stable under normal conditions.[3] Some suppliers recommend storing the container under an inert gas, as exposure to air should be avoided to maintain long-term purity.

Q4: What chemicals or conditions are incompatible with **3-Amino-2-methylbenzoic acid**?

A4: Avoid contact with strong oxidizing agents.[\[3\]](#) These substances can react exothermically with the amino group, potentially leading to a hazardous reaction or degradation of the compound. The material is stable under normal conditions and hazardous reactions are not expected under normal processing.[\[3\]](#)

## Troubleshooting Guide: Experimental & Safety Issues

This section provides step-by-step guidance for addressing specific issues that may arise during experimentation or due to accidental exposure.

### Scenario 1: Accidental Exposure

Issue: I've spilled a small amount of the powder on my gloved hand and potentially my skin, or I feel eye irritation after handling it.

### Protocol: First Aid Response

This protocol is a self-validating system. By following these steps sequentially, you ensure proper decontamination and assessment, minimizing potential harm.

#### Step 1: Immediate Action & Decontamination

- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Wash the affected skin with plenty of soap and water for at least 15 minutes.[\[3\]](#)
  - Expert Insight: Using soap is crucial as it helps to emulsify and remove the organic powder more effectively than water alone. The 15-minute duration ensures thorough removal from the pores of the skin.
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[3\]](#)[\[5\]](#) If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[\[1\]](#)

- Expert Insight: Forcing the eyelid open is necessary to ensure water flushes the entire surface of the eye and the inner eyelid. An eyewash station should be used for this purpose.

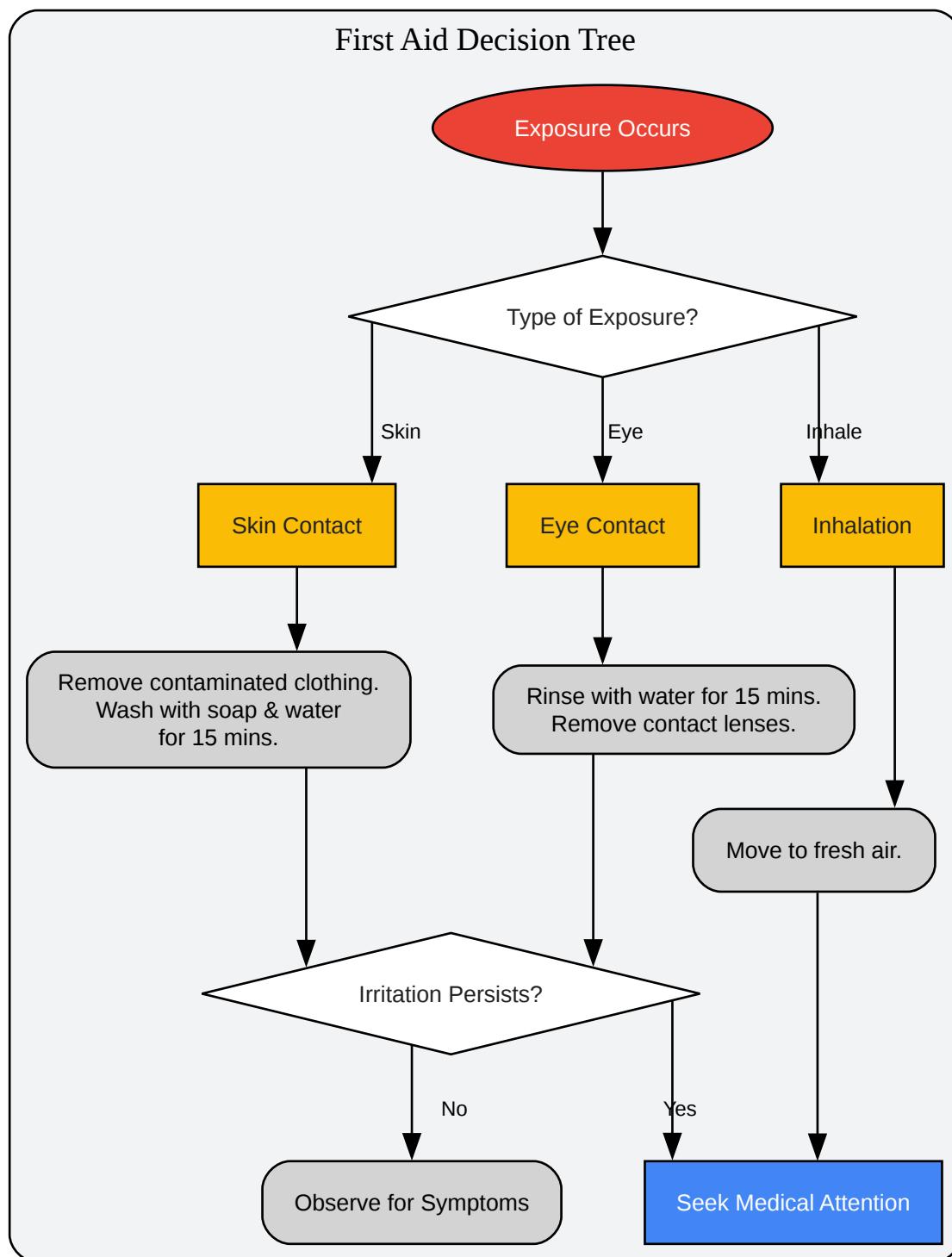
### Step 2: Seek Medical Attention

- For Skin: If skin irritation occurs or persists after washing, seek medical advice/attention.[[1](#)]
- For Eyes: If eye irritation persists, seek medical advice/attention.[[1](#)][[3](#)]
- For Inhalation: If you feel unwell after inhaling dust, remove yourself to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[[3](#)][[5](#)]
- For Ingestion: Rinse your mouth with water. Do NOT induce vomiting. Seek medical attention.[[5](#)][[6](#)]

### Step 3: Reporting

- Inform your supervisor or lab safety officer about the incident, no matter how minor it seems. This is critical for incident logging and preventing future occurrences.

The decision tree below outlines the appropriate first aid response.

[Click to download full resolution via product page](#)*First aid protocol following accidental exposure.***Scenario 2: Chemical Spill**

Issue: A container of **3-Amino-2-methylbenzoic acid** has been knocked over in the lab.

Protocol: Spill Containment and Cleanup

Step 1: Assess and Secure the Area

- Immediately alert others in the vicinity.
- Ensure the area is well-ventilated. Use local exhaust ventilation if available.[\[1\]](#)
- Identify the spill size. This protocol is for minor laboratory spills (typically <100g). For major spills, evacuate the area and contact your institution's emergency response team.

Step 2: Don Appropriate PPE

- Before approaching the spill, ensure you are wearing the full PPE detailed in the FAQ section, including respiratory protection.

Step 3: Contain and Clean Up

- Avoid methods that create dust.[\[1\]](#) Do not dry sweep.
- Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
- Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[\[3\]](#)

Step 4: Decontaminate and Dispose

- Wipe down the spill area with a damp cloth or paper towel.
- Dispose of the collected waste and cleaning materials as hazardous chemical waste according to your local, regional, and national regulations.[\[3\]](#) Do not empty into drains.[\[3\]](#)
- Take off contaminated clothing and wash it before reuse.[\[1\]](#) Wash your hands thoroughly after the cleanup is complete.

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